

"Acetic acid, dicyclohexylethoxy-" experimental protocols

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Compound of Interest

Compound Name: *Acetic acid, dicyclohexylethoxy-*

CAS No.: 101726-03-8

Cat. No.: B15342681

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Executive Summary & Scientific Context

2,2-Dicyclohexyl-2-ethoxyacetic acid (CAS: 101726-03-8), herein referred to as DCEAA, is a highly lipophilic, sterically hindered carboxylic acid derivative. Structurally, it represents the O-ethyl ether of hexahydrobenzilic acid.

In medicinal chemistry, DCEAA serves as a critical bioisostere and pharmacophore building block for the development of muscarinic antagonists (anticholinergics) and antispasmodics. Unlike its aromatic counterpart (benzilic acid derivatives), the dicyclohexyl moiety provides:

- **Enhanced Lipophilicity:** Improving blood-brain barrier (BBB) penetration or membrane interaction.
- **Metabolic Stability:** The absence of aromatic rings reduces susceptibility to hydroxylation by cytochrome P450 enzymes.
- **Steric Bulk:** The massive steric hindrance of the gem-dicyclohexyl group locks the conformation, potentially increasing receptor selectivity (e.g., M3 vs. M2 muscarinic receptors).

This guide addresses the primary challenge in working with DCEAA: Steric Hindrance. The synthesis of the sterically crowded ether linkage requires forcing conditions that often lead to elimination side-products. This protocol details an optimized, high-yield synthetic route, purification strategies, and analytical validation.

Synthesis Protocol: The "Steric-Force" Etherification

Standard Williamson ether synthesis often fails with tertiary alcohols flanked by bulky cycloalkyl groups. The following protocol utilizes a Phase Transfer Catalysis (PTC) approach adapted for sterically crowded substrates, minimizing the formation of the elimination product (dicyclohexylidene derivatives).

Reaction Scheme

- Precursor: Hexahydrobenzilic Acid (or its ethyl ester).
- Reagents: Sodium Hydride (NaH), Ethyl Iodide (EtI), DMF (anhydrous).
- Mechanism: Irreversible deprotonation followed by SN2 attack.

Step-by-Step Workflow

Safety Warning: Sodium hydride is pyrophoric. DMF is hepatotoxic. Perform all steps under inert atmosphere (N₂/Ar) in a fume hood.

Phase A: Preparation of the Alkoxide (The "Hard" Anion)

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and magnetic stir bar.
- Solvent: Add 150 mL of anhydrous DMF.
- Base Addition: Carefully add Sodium Hydride (60% dispersion in oil, 1.5 eq, 60 mmol). Wash with dry hexane 3x prior to addition to remove mineral oil if higher purity is required.
- Substrate Addition: Cool the suspension to 0°C. Add Ethyl 2,2-dicyclohexyl-2-hydroxyacetate (40 mmol) dropwise (dissolved in minimal DMF). Note: Using the ester prevents

consumption of base by the carboxylic acid and improves solubility.

- Activation: Allow the mixture to warm to room temperature and stir for 1 hour. Evolution of H₂ gas indicates alkoxide formation.

Phase B: The Crowded Alkylation

- Reagent: Add Ethyl Iodide (EtI, 2.0 eq, 80 mmol) via syringe.
- Thermal Drive: Heat the reaction mixture to 60°C. Crucial: Do not exceed 80°C, as elimination to the alkene becomes dominant.
- Monitoring: Stir for 12–18 hours. Monitor via TLC (Hexane/EtOAc 9:1). The starting alcohol (polar) should disappear, replaced by the less polar ether-ester.

Phase C: Hydrolysis to DCEAA

- Quench: Cool to 0°C and carefully quench with saturated NH₄Cl.
- Extraction: Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with water (5x) to remove DMF, then brine. Dry over MgSO₄ and concentrate.
- Saponification: Dissolve the crude ester in Ethanol (100 mL) and add KOH (40% aq, 5 eq). Reflux for 4 hours.
- Isolation: Evaporate ethanol. Dilute residue with water. Wash with ether (to remove unreacted neutral impurities).
- Acidification: Acidify the aqueous layer to pH 1 with HCl (6M). The DCEAA will precipitate as a white solid or oil.
- Final Extraction: Extract the acid with DCM, dry, and concentrate.

Purification & Analytical Characterization

Due to the lipophilic nature of the impurities (elimination products), recrystallization is preferred over chromatography for scale-up.

Purification Protocol

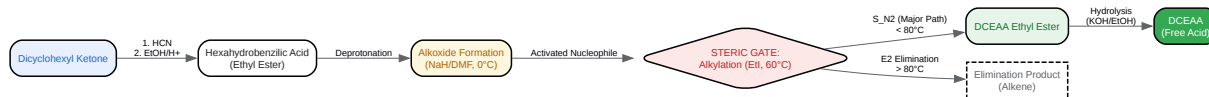
- Method: Recrystallization.[1]
- Solvent System: Hexane : Ethyl Acetate (95:5).
- Procedure: Dissolve crude DCEAA in minimal hot Ethyl Acetate. Slowly add hot Hexane until turbidity appears. Cool slowly to 4°C.
- Yield Target: >85% (White crystalline powder).

Analytical Data Summary

Parameter	Specification	Method	Notes
Appearance	White Crystalline Solid	Visual	-
Purity	> 98.5%	HPLC-UV (210 nm)	C18 Column, ACN/Water (0.1% TFA)
Melting Point	138 – 142°C	DSC	Sharp endotherm indicates purity.
Mass Spec	$[M-H]^- = 267.2$ m/z	LC-MS (ESI-)	Negative mode is more sensitive for free acids.
^1H NMR	δ 3.45 (q, 2H, -OCH ₂ -), 1.0–1.9 (m, 22H)	500 MHz, CDCl ₃	Distinctive lack of aromatic protons.

Visualization: Synthesis & Logic Flow

The following diagram illustrates the critical decision points in the synthesis, highlighting the "Steric Gate" where temperature control is vital to avoid elimination.



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Caption: Figure 1. Optimized synthetic pathway for DCEAA. The "Steric Gate" represents the critical temperature-controlled step to favor substitution (S_N2) over elimination (E2).

Application in Drug Discovery (SAR)

Researchers should utilize DCEAA in Structure-Activity Relationship (SAR) studies to probe the Hydrophobic Pocket of Muscarinic Receptors (M1–M5).

Experimental Workflow for SAR Validation:

- Coupling: React DCEAA with amino-alcohols (e.g., tropine, quinuclidinol) using EDC/HOAt coupling. Note: Standard HATU coupling may be slow due to steric bulk; acid chloride activation (SOCl₂) is often required.
- Binding Assay: Evaluate affinity () against [³H]-NMS (N-methylscopolamine).
- Hypothesis Testing:
 - If DCEAA-Analog > Benzilic-Analog: The receptor pocket favors hydrophobic bulk (Van der Waals interactions dominate).
 - If DCEAA-Analog < Benzilic-Analog: Pi-stacking (aromatic interaction) was essential for binding.

References

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Sources

- 1. US3051726A - Glycolic acid esters of n-substituted-2-pyrrolidylcarbinols - Google Patents [patents.google.com]
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